

Tris(perfluorophenyl)borane handling and storage precautions

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Compound of Interest

Compound Name: Tris(perfluorophenyl)borane

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Technical Support Center: Tris(perfluorophenyl)borane

This guide provides essential information for the safe handling, storage, and use of **Tris(perfluorophenyl)borane**, $B(C_6F_5)_3$, a powerful Lewis acid utilized in a variety of chemical transformations.

Frequently Asked Questions (FAQs)

Q1: What is **Tris(perfluorophenyl)borane** and why does it require special handling?

Tris(perfluorophenyl)borane, also known as $B(C_6F_5)_3$, is a versatile and potent Lewis acid used in catalysis and chemical synthesis, including olefin polymerization and hydrosilylation reactions.[1][2] Its high reactivity is due to the electron-withdrawing pentafluorophenyl groups, which make the boron center highly electron-deficient.[1] Special handling is required because it is sensitive to moisture, causes skin and severe eye irritation, may cause respiratory irritation, and is toxic if swallowed.[3][4][5]

Q2: What are the primary hazards associated with **Tris(perfluorophenyl)borane**?

The primary hazards are:

- **Health Hazards:** Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[5][6] It is also toxic if swallowed.[4]

- **Reactivity Hazards:** It is a strong Lewis acid.[1] Explosions have been reported when mixed with trialkylaluminum compounds.[4][7] It is incompatible with strong oxidizing agents and strong acids.[4][7]
- **Environmental Hazards:** The substance may be hazardous to the environment and should not be allowed to enter drains or waterways.[8][9]

Q3: What personal protective equipment (PPE) should I wear when handling this compound?

To ensure personal safety, the following PPE is mandatory:

- **Eye/Face Protection:** Chemical safety goggles with side-shields or a face shield. Contact lenses should not be worn.[4][6]
- **Hand Protection:** Neoprene or nitrile rubber gloves. Gloves must be inspected for integrity before use.[4]
- **Skin and Body Protection:** A lab coat or impervious clothing to prevent skin contact.[4][6]
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-certified dust and mist respirator is recommended.[4] All handling of the solid should be done in a well-ventilated area, preferably a chemical fume hood.[3][9]

Q4: How should I properly store **Tris(perfluorophenyl)borane**?

Proper storage is critical to maintain the reagent's integrity and ensure safety.

- **Atmosphere:** It is hygroscopic and must be protected from moisture.[8][10] Store the container tightly sealed under an inert atmosphere (e.g., nitrogen or argon).[8][11]
- **Temperature:** Recommended storage temperatures vary. For long-term storage, -20°C is often recommended.[9] Some suppliers recommend storage at 2-8°C.[6] Stock solutions may require storage at -80°C.[11] Always consult the supplier's specific recommendations.
- **Location:** Store in a cool, dry, and well-ventilated area away from incompatible materials like strong acids and oxidizing agents.[4]

Q5: What should I do in case of an accidental spill?

In the event of a spill:

- Evacuate all non-essential personnel from the area.[4]
- Ensure adequate ventilation and wear full PPE, including respiratory protection.[3]
- For dry spills, avoid generating dust.[3] Use dry cleanup procedures (e.g., sweeping or vacuuming with an explosion-proof vacuum) and place the material into a clean, dry, labeled container for disposal.[3]
- Prevent the spill from entering drains or waterways.[9]
- After cleanup, decontaminate the area and wash hands thoroughly.[8]

Q6: What is the correct first aid procedure for exposure?

Immediate action is crucial in case of exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][9]
- Skin Contact: Take off all contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.[9][12]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[6][9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or poison control center immediately.[4][9]

Troubleshooting Guide

Problem 1: My reaction is sluggish or failing, and I suspect an issue with the **Tris(perfluorophenyl)borane** catalyst.

- Possible Cause: The catalyst may have degraded due to improper handling or storage. $\text{B}(\text{C}_6\text{F}_5)_3$ is hygroscopic, and exposure to moisture can affect its reactivity.[8][13] While it is

more stable than many other Lewis acids, water can form strong complexes with it, potentially altering its catalytic activity.[\[13\]](#)[\[14\]](#)

- Solution:
 - Ensure you are handling the solid exclusively in an inert atmosphere glovebox or using Schlenk techniques to prevent exposure to air and moisture.
 - Use a freshly opened bottle of the reagent or a sample that has been rigorously stored under inert gas and protected from light.[\[11\]](#)
 - Consider the solvent. $\text{B}(\text{C}_6\text{F}_5)_3$ forms complexes with water, and in non-nucleophilic solvents, these complexes can act as strong Brønsted acids, which may lead to different reactivity.[\[13\]](#)

Problem 2: The physical appearance of my **Tris(perfluorophenyl)borane** solid has changed (e.g., clumping, discoloration).

- Possible Cause: This is a strong indicator of exposure to moisture.[\[8\]](#) The material is a white to off-white solid, and clumping suggests it has absorbed water from the atmosphere.
- Solution:
 - The material is likely compromised and may not be suitable for sensitive reactions. It is best to discard it following your institution's hazardous waste disposal protocols.[\[6\]](#)
 - Review your storage and handling procedures. Ensure containers are sealed tightly with parafilm or stored in a desiccator inside a glovebox. Always handle the material under a dry, inert atmosphere.[\[8\]](#)

Problem 3: I am observing unexpected side products in my reaction.

- Possible Cause: While $\text{B}(\text{C}_6\text{F}_5)_3$ is a catalyst for many specific transformations, its high Lewis acidity can lead to other reactions.[\[1\]](#) For example, it can abstract a hydride from silanes to form the unstable anion $[(\text{C}_6\text{F}_5)_3\text{BH}]^-$, which is a key step in reactions like the Piers-Rubinsztajn reaction but could potentially interfere with other desired pathways.[\[13\]](#)
- Solution:

- Carefully review the literature for the specific reaction you are attempting. The choice of solvent, temperature, and stoichiometry can be critical.
- Ensure all reagents and solvents are anhydrous, as the $\text{B}(\text{C}_6\text{F}_5)_3 \cdot \text{H}_2\text{O}$ complex can be a potent Brønsted acid and catalyze different reactions.[13]
- Consider potential reactivity with your starting materials or solvents. The electrophilic borane can react at electron-rich sites in your molecules.[15]

Quantitative Data Summary

For optimal performance and safety, adhere to the storage conditions recommended by the manufacturer. The following table summarizes conditions found in safety data sheets.

Parameter	Value and Conditions	Source(s)
Long-Term Storage Temp.	-20°C	[9]
Short-Term Storage Temp.	2-8°C, protect from light, stored under nitrogen.	[6]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month. Protect from light and store under nitrogen.	[11]
Incompatible Materials	Strong oxidizing agents, strong acids, trialkylaluminum compounds (risk of explosion), moisture.	[4][7][12]

Experimental Protocols

Detailed experimental protocols involving **Tris(perfluorophenyl)borane** are highly application-specific. As a catalyst, its use is documented in a vast body of scientific literature for reactions including:

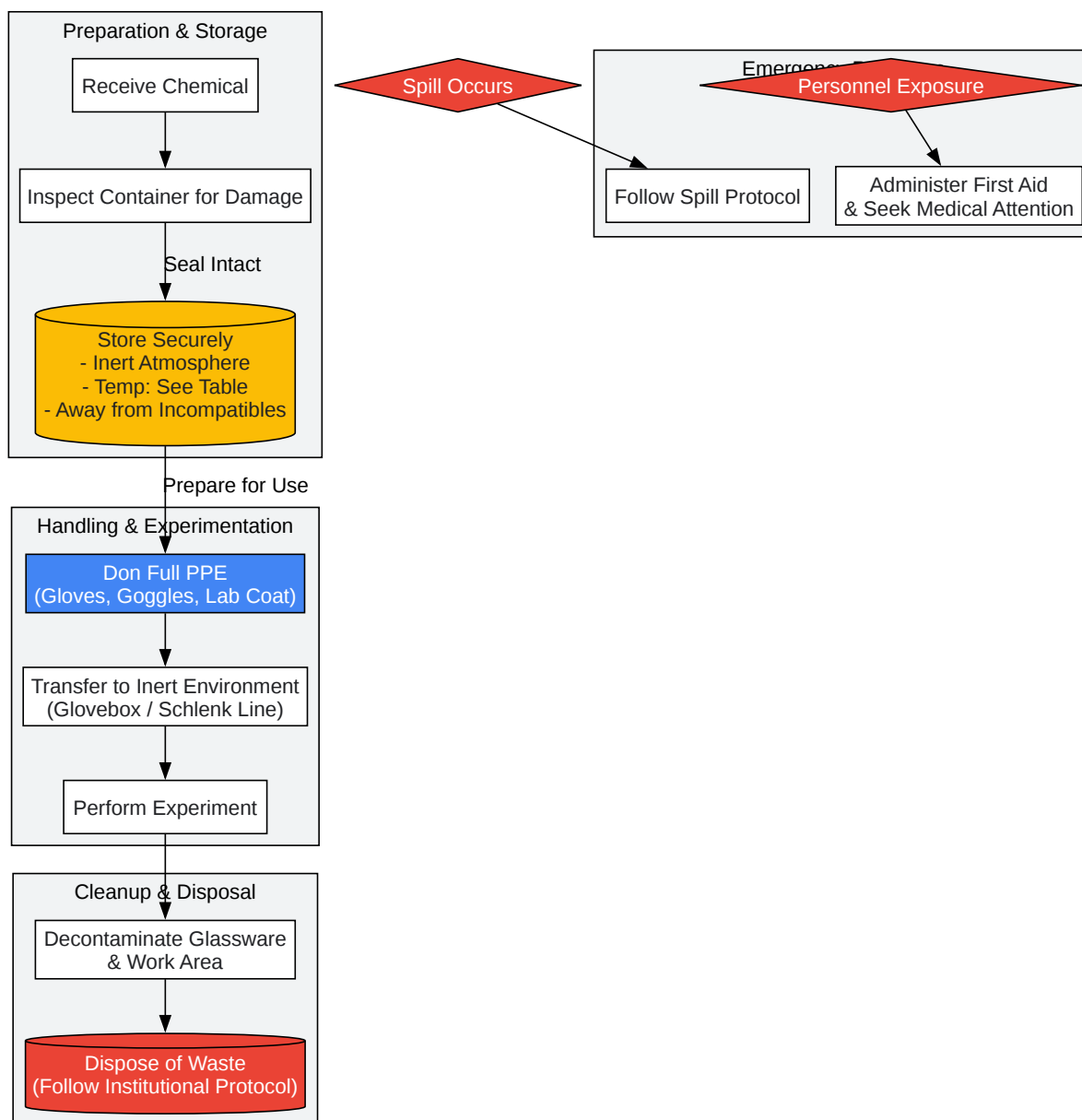
- Piers–Rubinsztajn Reaction[13]

- Olefin Polymerization[1]
- Hydrosilylation[1]
- Diels-Alder Reactions[1]

Users should consult peer-reviewed journals and established chemical methodology resources for detailed, step-by-step protocols relevant to their specific research application. The handling and storage precautions outlined in this guide are universal and should be applied to all experimental work.

Visualized Workflow: Safe Handling Lifecycle

The following diagram illustrates the key stages and decision points for safely managing **Tris(perfluorophenyl)borane** from receipt to disposal.



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Caption: Logical workflow for the safe lifecycle management of **Tris(perfluorophenyl)borane**.

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